

Application Note: Ullmann Coupling Protocol for DBBA on Au(111) Surface

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Compound of Interest

Compound Name: 10,10-Dibromo-9,9-bianthryl

Cat. No.: B14809764

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Executive Summary & Scientific Context

The on-surface synthesis of graphene nanoribbons (GNRs) via Ullmann-type coupling represents a paradigm shift in nanofabrication, moving from "top-down" lithography to "bottom-up" atomic precision. This protocol details the synthesis of 7-atom wide armchair graphene nanoribbons (7-AGNRs) using 10,10'-dibromo-9,9'-bianthryl (DBBA) precursors on a Au(111) substrate.^{[1][2][3][4][5]}

Unlike solution-based chemistry, the Au(111) surface acts as both a catalyst and a template. The reaction proceeds in two distinct thermal steps:

- Polymerization (Ullmann Coupling): Scission of C-Br bonds and formation of C-C bonds between aryl radicals to form polyanthrylene chains.
- Cyclodehydrogenation: Planarization of the polymer into a fully conjugated graphene nanoribbon.

Why Au(111)? Gold is chemically inert enough to allow radical diffusion before coupling (unlike Cu, which often couples immediately and irregularly) yet active enough to catalyze C-Br scission at moderate temperatures.

Experimental Prerequisites

Ultra-High Vacuum (UHV) Environment[3][6]

- Base Pressure:

mbar is critical. Contaminants (H_2O , O_2) will quench aryl radicals, terminating chain growth.

- Pumping System: Turbomolecular pumps backed by ion/titanium sublimation pumps.[6]

Materials

- Substrate: Au(111) Single Crystal (Orientation accuracy $<0.1^\circ$).[7]
- Precursor: 10,10'-dibromo-9,9'-bianthryl (DBBA), purity $>98\%$ (sublimed grade).
- Evaporator: Knudsen Cell (K-Cell) or Quartz Crucible Evaporator with PID temperature control.

Core Protocol: Step-by-Step Methodology

Phase 1: Substrate Preparation (The Foundation)

Goal: Create an atomically flat, reconstructed Au(111) surface.

- Sputtering: Bombard surface with Ar^+ ions (Energy: 1.0 – 1.5 keV; Pressure: mbar) for 15 minutes to remove contaminants.
- Annealing: Heat substrate to 450°C for 15 minutes.
 - Mechanism:[8][9] Heals sputtering damage and induces the characteristic "herringbone" reconstruction.
- Validation: Perform STM scan. Large, defect-free terraces (>100 nm width) with visible herringbone reconstruction confirm readiness.

Phase 2: Precursor Deposition

Goal: Achieve sub-monolayer coverage (0.5 – 0.8 ML) to prevent vertical stacking.

- Degas: Pre-heat DBBA crucible to 140°C (shutter closed) for 1 hour to remove water/solvents.
- Deposition:
 - Substrate Temp: Room Temperature (25°C).
 - Crucible Temp: ~160°C - 180°C (System dependent; calibrate using Quartz Crystal Microbalance to ~0.5 Å/min).
 - Duration: Typically 2–5 minutes.
- In-situ Check: At RT, DBBA molecules self-assemble into "islands" stabilized by halogen bonding. They do not yet form covalent bonds.

Phase 3: Polymerization (The Ullmann Step)

Goal: Induce C-Br cleavage and radical polymerization.

- Ramp: Heat substrate to 200°C (Rate: 2°C/s).
- Hold: Maintain 200°C for 10 minutes.
- Mechanism:
 - At ~150°C, C-Br bonds break.
 - Br atoms adsorb onto the Au surface.
 - Anthryl radicals diffuse along the surface.
 - Radicals couple to form polyanthrylene chains.
- Result: The surface now contains "kinked" polymer chains and adsorbed Bromine atoms.

Phase 4: Cyclodehydrogenation (GNR Formation)

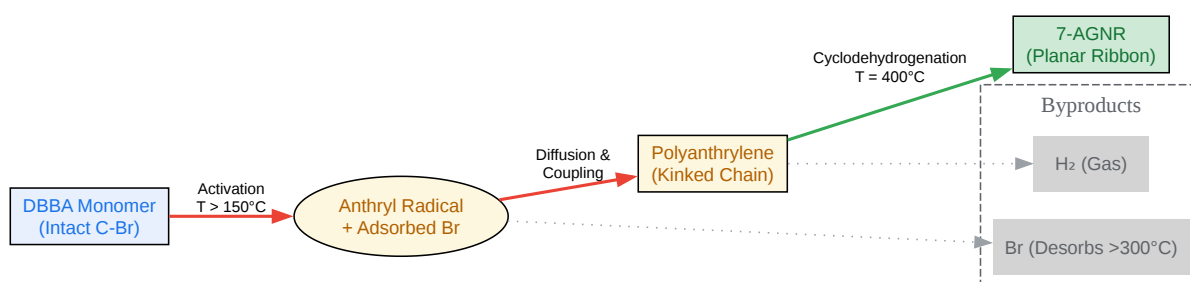
Goal: Planarize the polymer into a ribbon.

- Ramp: Heat substrate to 400°C.
- Hold: Maintain 400°C for 10 minutes.
- Mechanism:
 - Intramolecular C-C bond formation occurs between the anthryl units.
 - Hydrogen atoms dissociate (H₂ gas desorbs).
 - The polymer flattens into a fully conjugated 7-AGNR.
 - Note: Most Br atoms desorb from the surface at this temperature.

Reaction Mechanism & Workflow Visualization

Reaction Pathway Logic

The following diagram illustrates the chemical transformation logic, highlighting the critical temperature thresholds that gate each state.

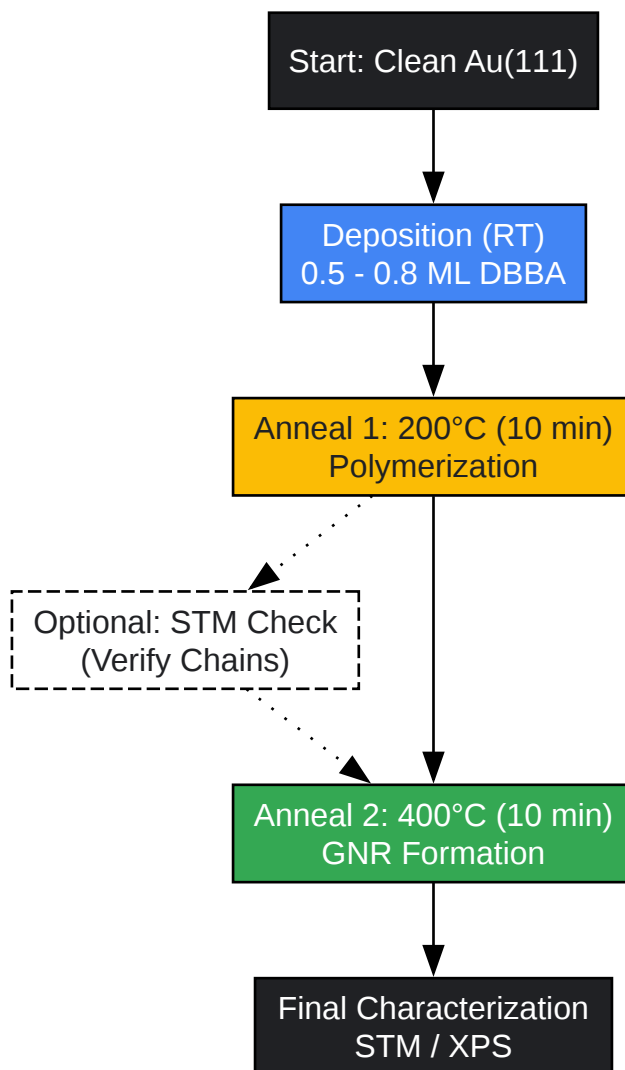


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Caption: Figure 1. Thermal activation pathway of DBBA on Au(111).^{[1][2][4]} Red arrows indicate the Ullmann coupling phase; Green arrow indicates the graphitization phase.

Experimental Workflow

This diagram outlines the operational sequence in the UHV chamber.



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Caption: Figure 2. Operational workflow for the two-step thermal synthesis protocol.

Data Summary & Validation Metrics

To ensure the protocol was successful, compare your results against these standard metrics.

Parameter	Phase 1: Deposition (RT)	Phase 2: Polymerization (200°C)	Phase 3: GNR Formation (400°C)
STM Morphology	Self-assembled islands, herringbone pattern visible.	Disordered, "kinked" wires. High apparent height (~3-4 Å).	Straight, flat ribbons. Low apparent height (~2 Å).
Periodicity	N/A (Molecular crystal)	Irregular	~0.43 nm (along ribbon axis)
XPS (Br 3d)	Strong doublet (C-Br bond)	Shifted to lower binding energy (Chemisorbed Br-Au)	Absent (Br desorbs)
XPS (C 1s)	Single peak	Broadened (mixed sp ² /sp ³)	Narrow, asymmetric (Graphitic sp ²)
Bandgap (STS)	HOMO-LUMO gap of monomer	N/A	~2.3 - 2.5 eV (on Au(111))

Troubleshooting & Optimization

- Issue: Short, segmented ribbons.
 - Cause: Surface coverage too low (radicals didn't find partners) or heating rate too slow (radicals passivated by background gas before coupling).
 - Fix: Increase coverage to ~0.7 ML; ensure fast ramp rate to 200°C.
- Issue: Messy, cross-linked networks.
 - Cause: Coverage too high (>1 ML). Vertical stacking prevents proper surface catalysis.
 - Fix: Reduce deposition time.
- Issue: "Fuzzy" STM images.
 - Cause: Mobile species (Br atoms or unreacted monomers) adhering to the tip.

- Fix: Pulse the tip (+3V, 100ms) over clean gold to drop the molecule.

References

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